

Personal protective equipment for handling Nopinone

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Compound of Interest

Compound Name: Nopinone

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Essential Safety and Handling Guide for Nopinone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Nopinone**, a combustible liquid that can cause skin and eye irritation.^[1] Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Physicochemical Properties of Nopinone

A clear understanding of **Nopinone**'s properties is the first step in safe handling. The following table summarizes its key quantitative data.

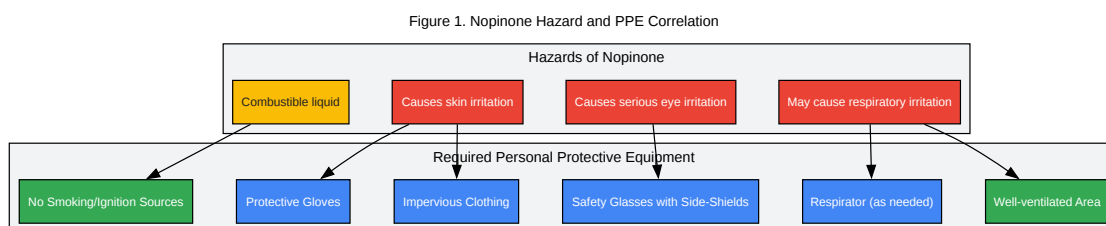
Property	Value	Source
Melting Point/Freezing Point	-1°C	ChemicalBook ^[1]
Boiling Point	209°C	Sigma-Aldrich ^{[2][3]}
Density	0.981 g/cm ³ at 25°C	Sigma-Aldrich ^{[2][3]}
Flash Point	75°C (167°F) - closed cup	Sigma-Aldrich ^[3]
Storage Temperature	2 - 8°C	ChemicalBook ^[1] , Sigma-Aldrich ^{[2][3]}

Personal Protective Equipment (PPE)

The appropriate selection and use of Personal Protective Equipment are non-negotiable when handling **Nopinone**. The following table outlines the required PPE to mitigate the identified hazards.

Hazard	Required PPE
Skin Irritation	Impervious clothing and protective gloves. Gloves must be inspected before use and disposed of properly after.[1]
Serious Eye Irritation	Safety glasses with side-shields conforming to EN166 or NIOSH approved eye protection.[1]
Respiratory Irritation	Use only in a well-ventilated area.[1] For higher risk of inhalation, a full-face respirator with appropriate cartridges (ABEK or multi-purpose combination) should be used.[1]
Combustible Liquid	Keep away from heat, sparks, open flames, and hot surfaces.[2]

The relationship between **Nopinone**'s hazards and the necessary protective equipment is illustrated in the diagram below.



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Caption: Figure 1 illustrates the direct countermeasures (PPE) for each identified hazard of **Nopinone**.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and compliance.

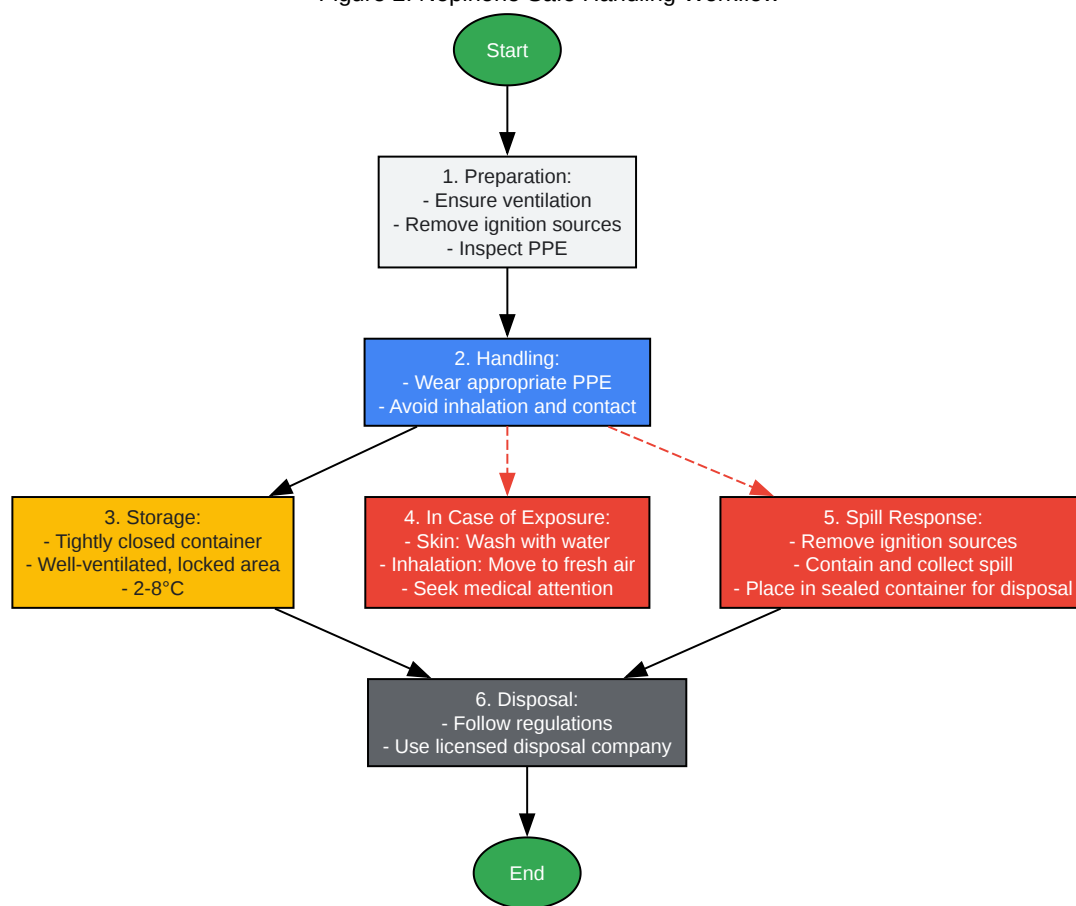
Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that the work area is well-ventilated and free of ignition sources.[1][2] Have all necessary PPE readily available and inspected for integrity.
- Handling:
 - Wash hands thoroughly after handling.[1]
 - Avoid breathing vapors or mist.[1]
 - Wear appropriate PPE, including gloves, safety glasses, and protective clothing.[1][2]

- Use proper glove removal technique to avoid skin contact with the product.[1]
- Storage:
 - Store in a well-ventilated place and keep the container tightly closed.[1][2]
 - Store in a locked-up area.[1]
 - Recommended storage temperature is between 2°C and 8°C.[1][2][3]
- In Case of Exposure:
 - Skin Contact: Wash with plenty of water. If skin irritation occurs, get medical help.[1]
 - Eye Contact: Rinse with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[1]
- Spill Response:
 - Remove all sources of ignition.[1]
 - Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains. [1]
 - Contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing. Place the collected material in a suitable, closed container for disposal.[1]

The logical workflow for the safe handling of **Nopinone** is depicted in the diagram below.

Figure 2. Nopinone Safe Handling Workflow



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Caption: Figure 2 outlines the procedural steps for the safe handling of **Nopinone** from preparation to disposal.

Disposal Plan

Proper disposal of **Nopinone** and its containers is a critical final step to ensure environmental safety and regulatory compliance.

- **Product Disposal:** Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber. [1] It is recommended to contact a licensed professional waste disposal service.[1]
- **Contaminated Packaging:** Dispose of as unused product.[1] Do not mix with other waste. Handle uncleaned containers as you would the product itself.[2]

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. (1R)-(+)-诺派酮 98% | Sigma-Aldrich [sigmaaldrich.com]
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